

7-Bromo-2-methylquinoline molecular structure and formula

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Compound of Interest

Compound Name: **7-Bromo-2-methylquinoline**

Cat. No.: **B1280046**

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An In-depth Technical Guide to **7-Bromo-2-methylquinoline**

This technical guide provides a comprehensive overview of the molecular structure, formula, properties, synthesis, and potential applications of **7-Bromo-2-methylquinoline**. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Molecular Structure and Formula

7-Bromo-2-methylquinoline is a heterocyclic aromatic compound belonging to the quinoline family. Its structure consists of a quinoline core with a bromine atom substituted at the 7th position and a methyl group at the 2nd position.^[1] This unique substitution pattern influences its chemical reactivity and biological activity.^[1]

The molecular formula for **7-Bromo-2-methylquinoline** is C₁₀H₈BrN.^{[1][2]}

The structural representation is as follows:

- SMILES:CC1=NC2=C(C=C1)C=CC(=C2)Br^[1]
- InChI:InChI=1S/C10H8BrN/c1-7-2-3-8-4-5-9(11)6-10(8)12-7/h2-6H,1H3^[1]
- InChI Key:VEKOCCXFMXGRTF-UHFFFAOYSA-N^{[1][3]}

Physicochemical Properties

A summary of the key quantitative data for **7-Bromo-2-methylquinoline** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ BrN	[1] [2]
Molecular Weight	222.08 g/mol	[1] [2]
CAS Number	4965-34-8	[1] [2]
IUPAC Name	7-bromo-2-methylquinoline	[1]
Physical Form	Solid	[3]
Melting Point	57°C	[4]

Synthesis and Experimental Protocols

Several methods have been reported for the synthesis of **7-Bromo-2-methylquinoline** and its derivatives. The following are detailed methodologies for key synthetic routes.

Bromination of 2-Methylquinoline

This is a direct method involving the electrophilic substitution of bromine onto the 2-methylquinoline backbone.

- Experimental Protocol:
 - Dissolve 2-methylquinoline in a suitable solvent (e.g., acetic acid or a chlorinated solvent).
 - Slowly add a brominating agent, such as N-bromosuccinimide (NBS) or elemental bromine, to the solution while stirring.
 - Control the reaction temperature to ensure selective substitution at the 7-position.
 - Monitor the reaction progress using thin-layer chromatography (TLC).

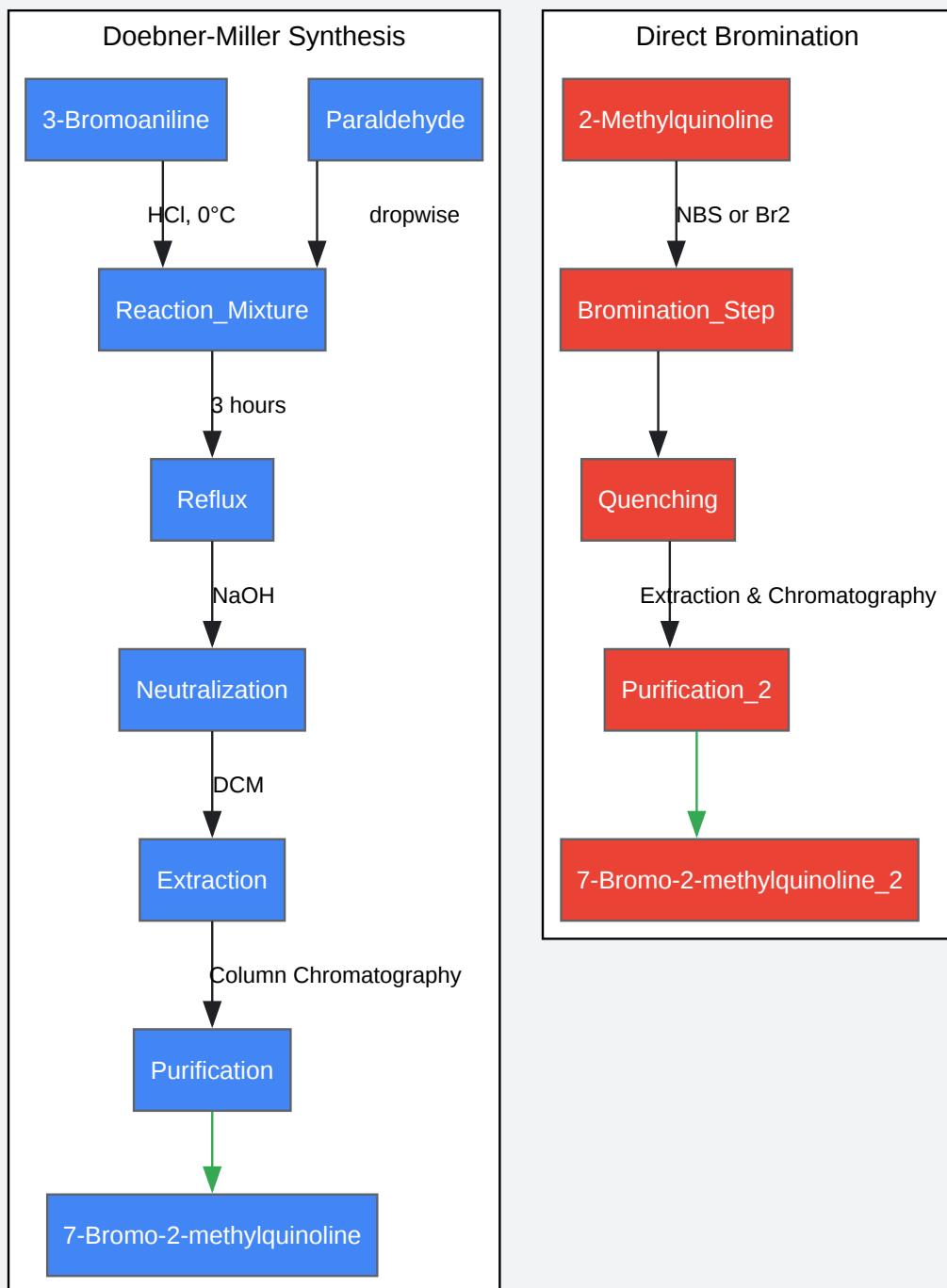
- Upon completion, quench the reaction and neutralize any excess acid.
- Extract the product with an organic solvent.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Purify the crude product by column chromatography or recrystallization to obtain **7-Bromo-2-methylquinoline**.^[1]

Doebner-Miller Synthesis

This method involves the reaction of an aniline with an α,β -unsaturated carbonyl compound to form the quinoline ring system.

- Experimental Protocol for Synthesis from 3-Bromoaniline and Paraldehyde:
 - Pre-cool a 37% hydrochloric acid solution to 0°C.
 - Slowly add 3-Bromoaniline (1.0 equivalent) to the cooled acid solution.
 - Add paraldehyde (an equivalent of crotonaldehyde) dropwise to the reaction mixture.
 - Stir the mixture at room temperature for 1 hour.
 - Heat the reaction mixture to reflux and maintain for 3 hours.^[4]
 - After the reaction is complete, cool the mixture to 0°C.
 - Slowly add a saturated aqueous sodium hydroxide solution to neutralize the acid.
 - Extract the product with dichloromethane (3x).
 - Combine the organic phases, wash with water and saturated brine, and dry over anhydrous magnesium sulfate.
 - Concentrate the solution under reduced pressure to obtain the crude product.
 - Separate the resulting mixture of 5-bromo and 7-bromo isomers by column chromatography to isolate **7-Bromo-2-methylquinoline**.^[4]

Synthesis Workflow for 7-Bromo-2-methylquinoline

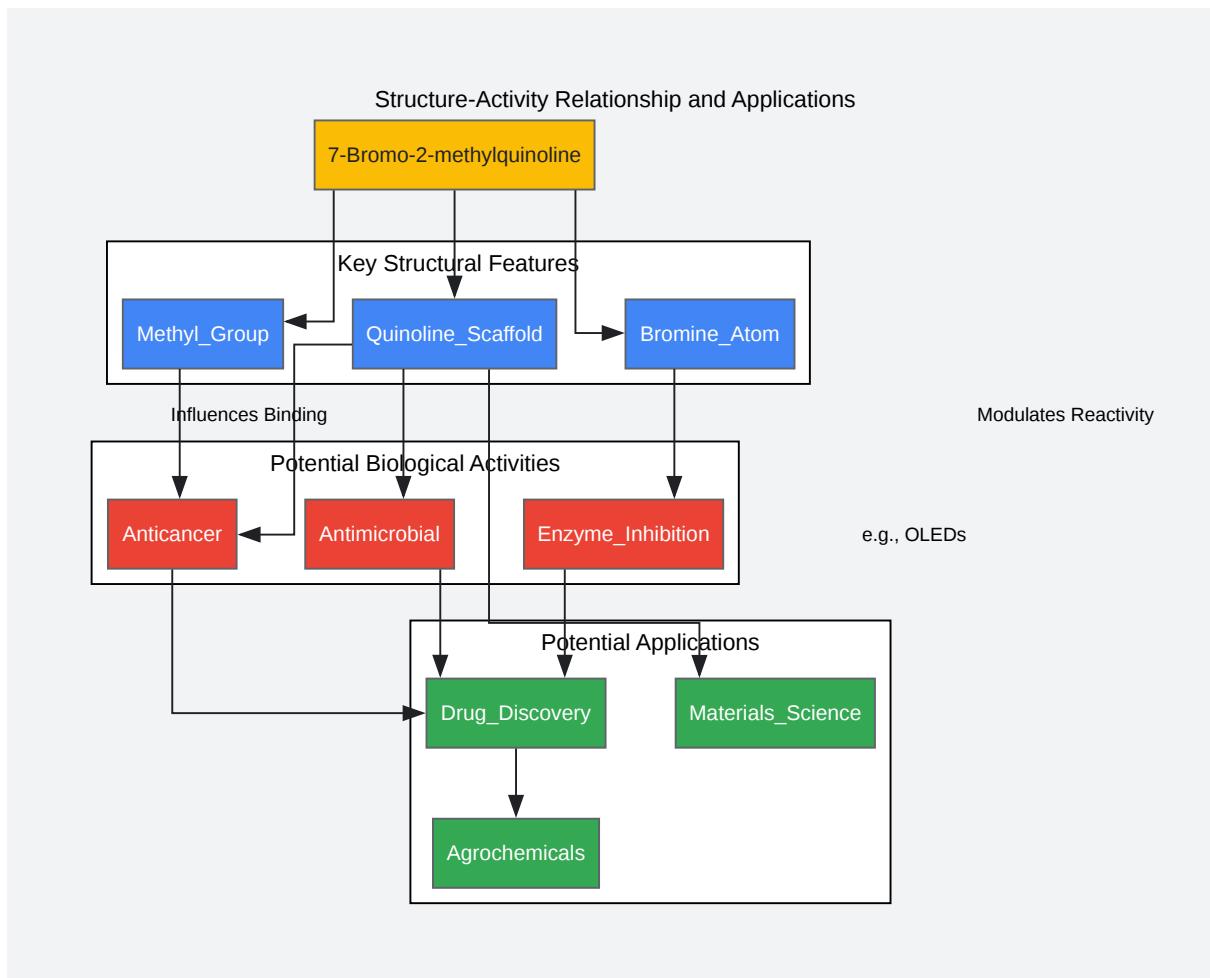
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Caption: Synthetic pathways for **7-Bromo-2-methylquinoline**.

Biological Activity and Potential Applications

While extensive research specifically on **7-Bromo-2-methylquinoline** is emerging, the broader class of quinoline derivatives is well-known for a wide range of biological activities.[\[5\]](#)[\[6\]](#) The presence of the bromine atom and the methyl group on the quinoline scaffold of this compound suggests potential for various applications.[\[1\]](#)

- **Antimicrobial and Anticancer Potential:** Quinoline derivatives have shown promise as antibacterial, antifungal, and anticancer agents.[\[1\]](#)[\[5\]](#) The specific substitutions on **7-Bromo-2-methylquinoline** may enhance its efficacy against various cancer cell lines or microbial strains.[\[1\]](#)
- **Enzyme Inhibition:** This compound may act as an inhibitor for specific enzymes, which is a key mechanism in the development of drugs targeting metabolic pathways.[\[1\]](#)[\[7\]](#)
- **Drug Discovery Scaffold:** Due to its chemical structure, **7-Bromo-2-methylquinoline** can serve as a starting point or a key intermediate for the synthesis of more complex molecules with desired therapeutic properties.[\[1\]](#) The bromine atom, in particular, can be a site for further chemical modifications through reactions like nucleophilic substitution.[\[1\]](#)
- **Materials Science:** Heterocyclic aromatic compounds like quinolines can possess interesting photoluminescent and electrical properties.[\[1\]](#) This suggests that **7-Bromo-2-methylquinoline** could be investigated for applications in materials science, such as in the development of organic light-emitting diodes (OLEDs).[\[1\]](#)



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Caption: Potential applications based on molecular structure.

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